

In-Depth Technical Guide: 2-nitro-N-propylbenzenesulfonamide

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Compound of Interest

Compound Name: 2-nitro-N-propylbenzenesulfonamide

Cat. No.: B3058505

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Abstract

This technical guide provides a comprehensive overview of **2-nitro-N-propylbenzenesulfonamide**, a small molecule of interest in chemical and pharmaceutical research. This document details its chemical identity, physicochemical properties, and a proposed synthesis protocol. Due to the limited publicly available data on this specific compound, this guide leverages information from closely related 2-nitrobenzenesulfonamide analogs to present potential experimental workflows for synthesis, analysis, and biological screening. The methodologies and data presented herein are intended to serve as a foundational resource for researchers initiating studies on this and similar compounds.

Chemical Identity and Properties

2-nitro-N-propylbenzenesulfonamide is a sulfonamide derivative with a nitro group at the ortho position of the benzene ring and an N-propyl substituent on the sulfonamide nitrogen.

Identifier	Value	Source
IUPAC Name	2-nitro-N-propylbenzenesulfonamide	-
CAS Number	89840-63-1	[1]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₄ S	[1]
Molecular Weight	244.27 g/mol	[1]

Physicochemical Properties

The following table summarizes the predicted physicochemical properties of **2-nitro-N-propylbenzenesulfonamide**. Experimental verification of these properties is recommended.

Property	Predicted Value	Source
Boiling Point	396.3 ± 44.0 °C	[1]
Density	1.321 ± 0.06 g/cm ³	[1]
pKa	10.77 ± 0.40	[1]

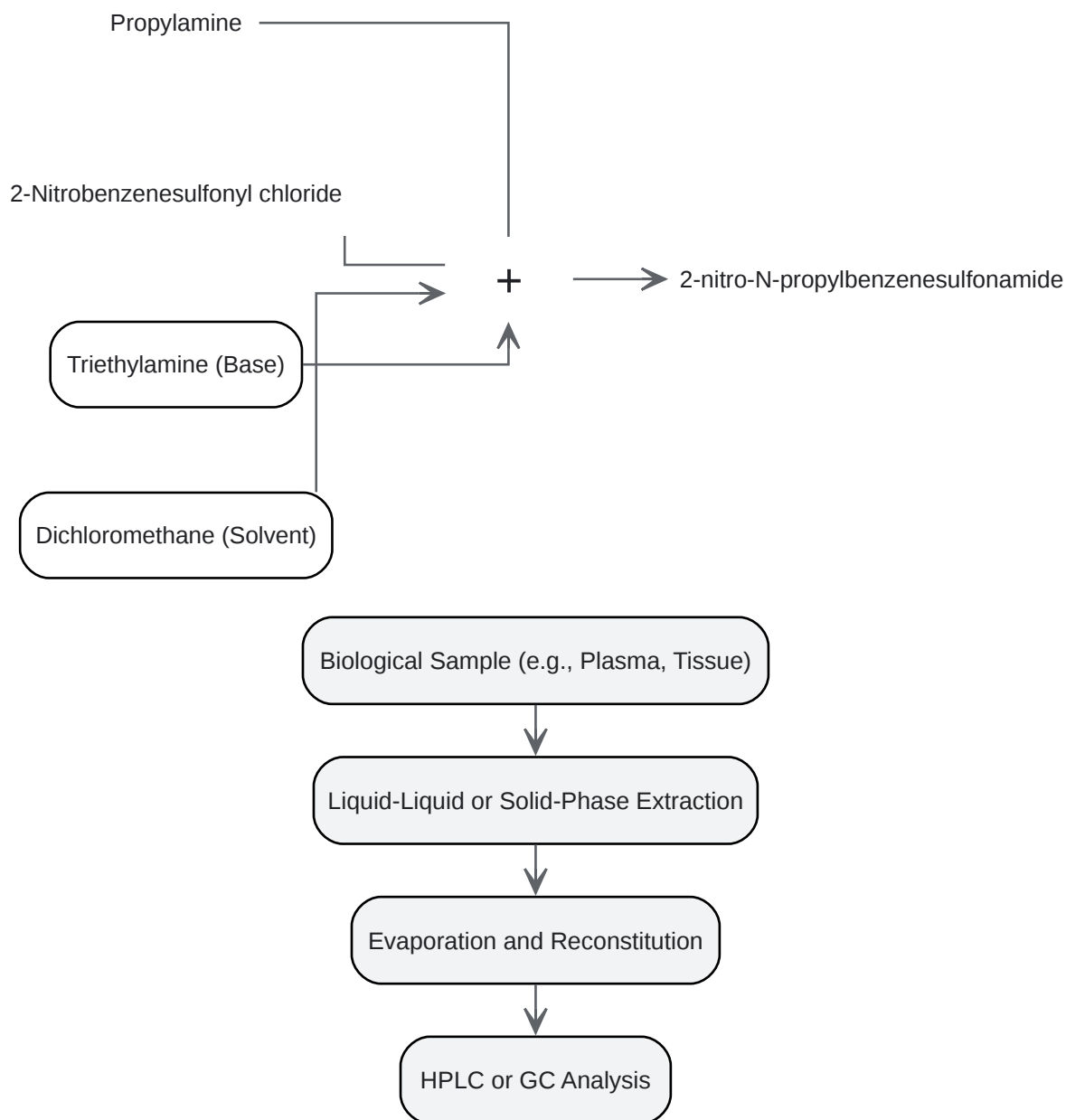
Synthesis Protocol

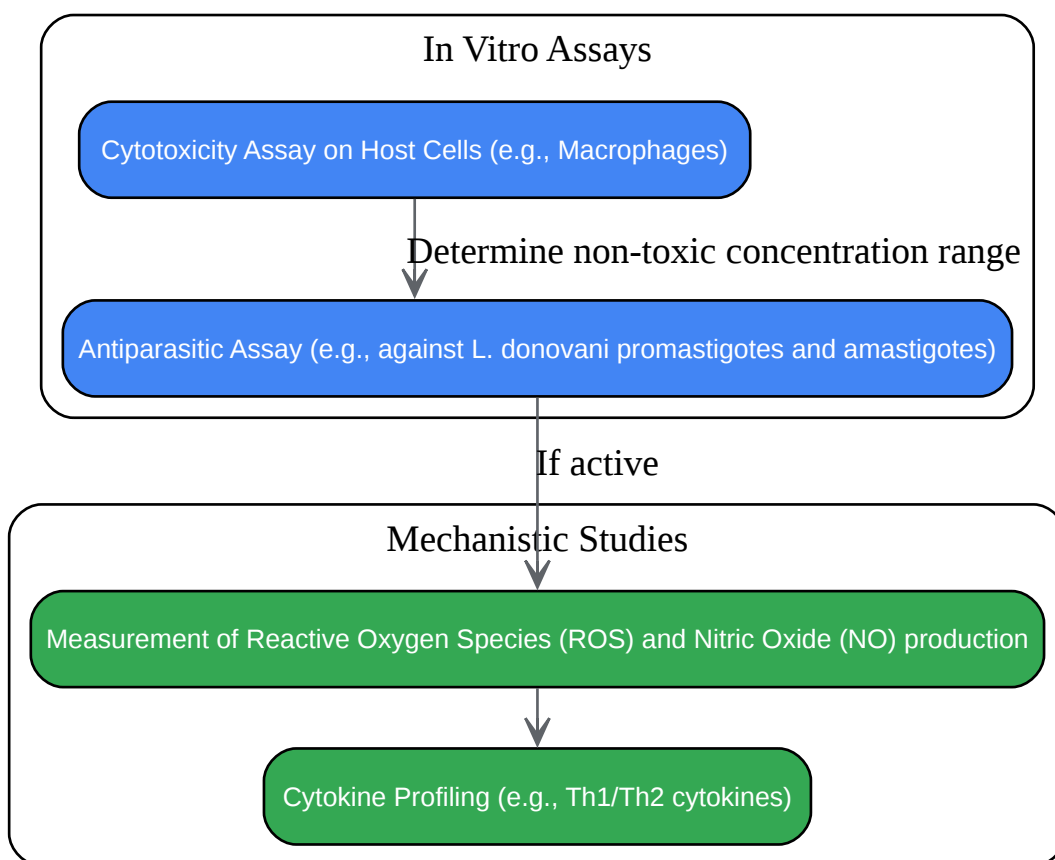
A specific, peer-reviewed synthesis protocol for **2-nitro-N-propylbenzenesulfonamide** is not readily available in the public domain. However, a reliable method can be adapted from the synthesis of the closely related analog, N-isopropyl-2-nitrobenzenesulfonamide. This reaction involves the nucleophilic substitution of the chloride in 2-nitrobenzenesulfonyl chloride by propylamine.[2]

Proposed Synthesis of 2-nitro-N-propylbenzenesulfonamide

This protocol is based on the Fukuyama amine synthesis, a mild and efficient method for the preparation of secondary amines from primary amines via a 2-nitrobenzenesulfonamide intermediate.[3]

Reaction Scheme:





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References

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